

# Technical Guide: 1-Chloro-1-cyclopentene (CAS 930-29-0)

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## Compound of Interest

Compound Name: 1-Chloro-1-cyclopentene

Cat. No.: B1360248

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and reactivity of **1-Chloro-1-cyclopentene** (CAS 930-29-0). The information is presented to support research and development activities, with a focus on clear data presentation and detailed experimental methodologies.

## Core Properties of 1-Chloro-1-cyclopentene

**1-Chloro-1-cyclopentene** is a halogenated cyclic alkene. Its physical and chemical properties are summarized in the tables below.

## Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>7</sub> Cl	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	102.56 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[5]</a>
Boiling Point	113-115 °C (lit.)	<a href="#">[6]</a> <a href="#">[7]</a>
Density	1.035 g/mL at 25 °C (lit.)	<a href="#">[6]</a> <a href="#">[7]</a>
Refractive Index (n <sub>20/D</sub> )	1.4651 (lit.)	<a href="#">[6]</a>
Flash Point	9 °C (48.2 °F) - closed cup	<a href="#">[6]</a>
Storage Temperature	2-8°C	<a href="#">[2]</a> <a href="#">[6]</a>

## Computed and Spectral Data

Property	Value	Source(s)
IUPAC Name	1-chlorocyclopentene	<a href="#">[8]</a>
SMILES	C1CC=C(C1)Cl	<a href="#">[8]</a>
InChI	1S/C5H7Cl/c6-5-3-1-2-4-5/h3H,1-2,4H2	<a href="#">[6]</a>
InChIKey	UJUIJZWQFDQKHO-UHFFFAOYSA-N	<a href="#">[6]</a>
Mass Spectrum	Data available from NIST WebBook	<a href="#">[9]</a>
<sup>1</sup> H NMR Spectrum	Conforms to structure	<a href="#">[5]</a>
Infrared Spectrum	Conforms to structure	<a href="#">[5]</a>

## Synthesis of 1-Chloro-1-cyclopentene

The most commonly cited method for the synthesis of **1-Chloro-1-cyclopentene** is the reaction of cyclopentanone with a chlorinating agent, such as phosphorus pentachloride (PCl<sub>5</sub>).[\[1\]](#)

## Synthesis from Cyclopentanone

Reaction: Cyclopentanone reacts with phosphorus pentachloride to yield **1-Chloro-1-cyclopentene** and phosphorus oxychloride.

Experimental Protocol:

- Materials:

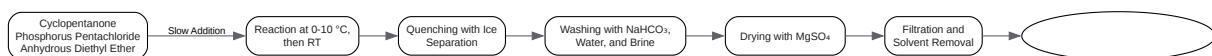
- Cyclopentanone
- Phosphorus pentachloride (PCl<sub>5</sub>)
- Anhydrous diethyl ether
- Ice
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate

- Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, place a stirred solution of cyclopentanone in anhydrous diethyl ether.
- Cool the flask in an ice bath.
- Slowly add a solution of phosphorus pentachloride in anhydrous diethyl ether from the dropping funnel. Maintain the temperature below 10 °C during the addition.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Carefully pour the reaction mixture over crushed ice.
- Separate the organic layer and wash it with a saturated sodium bicarbonate solution until the effervescence ceases.

- Wash the organic layer with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure.
- Purify the crude product by fractional distillation to obtain **1-Chloro-1-cyclopentene**.

Workflow for the Synthesis of **1-Chloro-1-cyclopentene**:



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#### Synthesis of **1-Chloro-1-cyclopentene** Workflow

## Chemical Reactivity and Experimental Protocols

**1-Chloro-1-cyclopentene** is a versatile intermediate in organic synthesis, primarily utilized in cross-coupling reactions to form carbon-carbon and carbon-heteroatom bonds.

## Palladium-Catalyzed Cross-Coupling Reactions

**1-Chloro-1-cyclopentene** can undergo various palladium-catalyzed cross-coupling reactions, such as Suzuki and Stille couplings, to introduce aryl, vinyl, or alkyl substituents at the 1-position of the cyclopentene ring.

The Suzuki-Miyaura coupling involves the reaction of **1-Chloro-1-cyclopentene** with an organoboron compound, typically an arylboronic acid, in the presence of a palladium catalyst and a base.

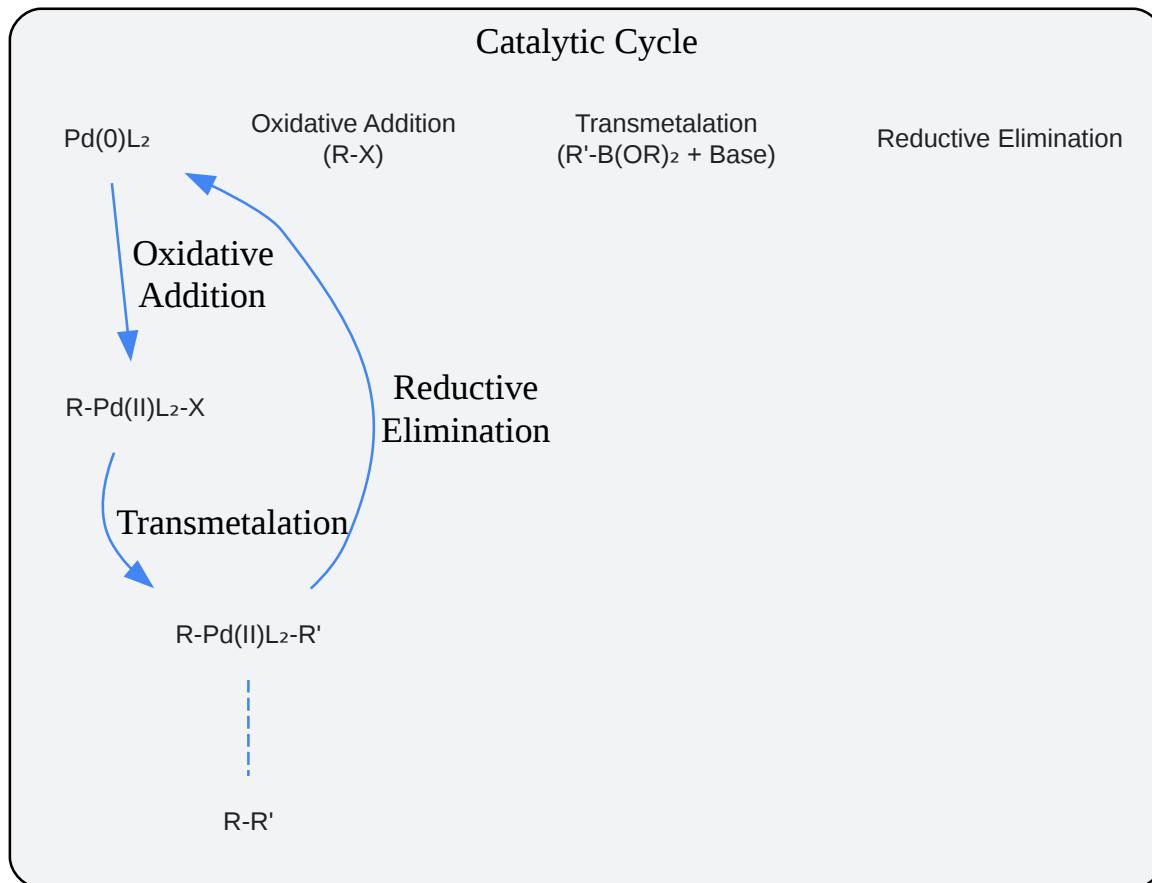
General Experimental Protocol for Suzuki-Miyaura Coupling:

- Materials:
  - 1-Chloro-1-cyclopentene**

- Arylboronic acid (e.g., Phenylboronic acid)
- Palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ ,  $\text{Pd}(\text{OAc})_2$ )
- Ligand (if necessary, e.g., SPhos, XPhos)
- Base (e.g.,  $\text{K}_2\text{CO}_3$ ,  $\text{Cs}_2\text{CO}_3$ ,  $\text{K}_3\text{PO}_4$ )
- Anhydrous solvent (e.g., Toluene, Dioxane, THF)
- Water (for aqueous base)

- Procedure:
  - To a flame-dried Schlenk flask, add **1-Chloro-1-cyclopentene**, the arylboronic acid, the palladium catalyst, ligand (if used), and the base under an inert atmosphere (e.g., Argon or Nitrogen).
  - Add the anhydrous solvent and water (if using an aqueous base).
  - Degas the reaction mixture by bubbling the inert gas through the solution for several minutes.
  - Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir until the starting material is consumed (monitored by TLC or GC-MS).
  - Cool the reaction to room temperature and dilute with an organic solvent (e.g., ethyl acetate).
  - Wash the organic layer with water and brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
  - Purify the crude product by column chromatography on silica gel.

Catalytic Cycle of the Suzuki-Miyaura Coupling:



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### Suzuki-Miyaura Coupling Catalytic Cycle

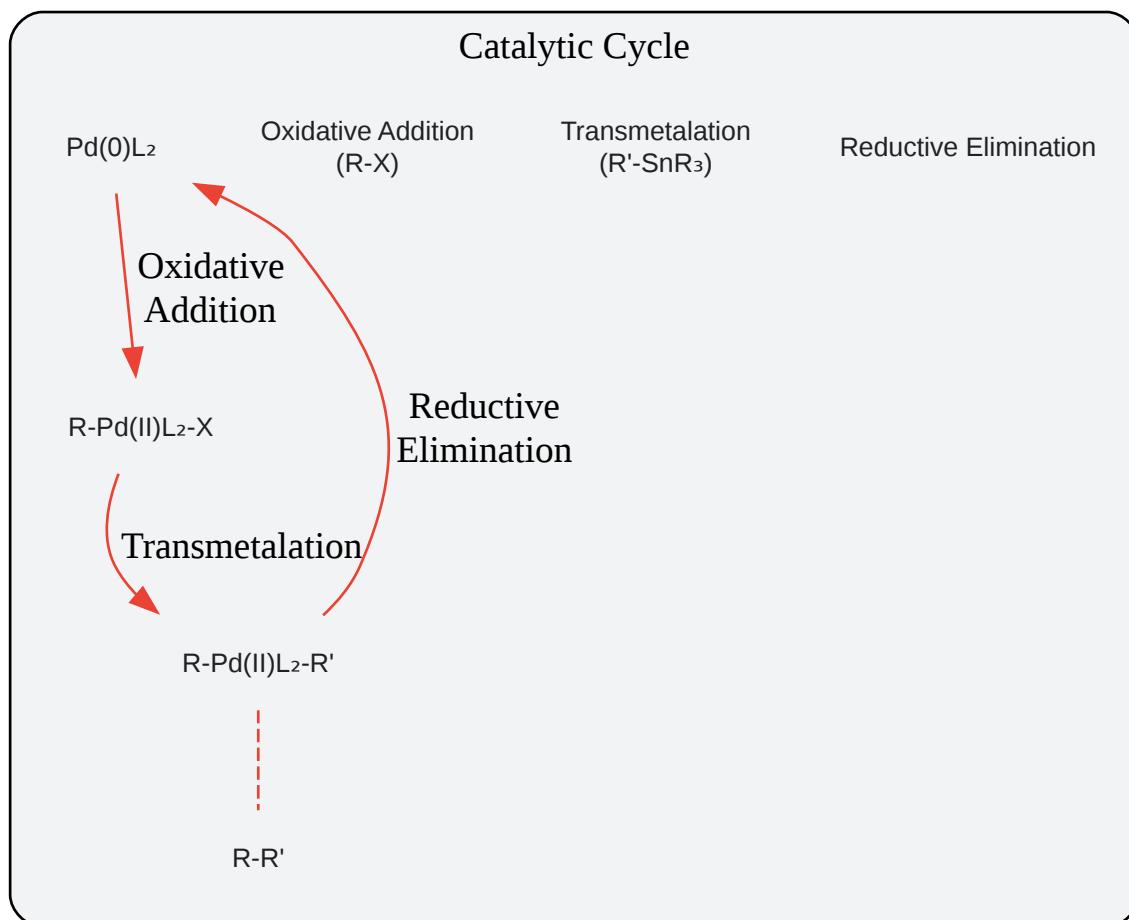
The Stille coupling pairs **1-Chloro-1-cyclopentene** with an organostannane reagent in the presence of a palladium catalyst.

General Experimental Protocol for Stille Coupling:

- Materials:
  - **1-Chloro-1-cyclopentene**
  - Organostannane (e.g., Aryl-SnBu<sub>3</sub>)
  - Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, Pd<sub>2</sub>(dba)<sub>3</sub>)

- Ligand (if necessary)
- Anhydrous, degassed solvent (e.g., Toluene, THF, DMF)
- Optional: Additive (e.g., LiCl, CuI)
- Procedure:
  - In a flame-dried flask under an inert atmosphere, dissolve **1-Chloro-1-cyclopentene**, the organostannane, and the palladium catalyst (and ligand, if used) in the anhydrous, degassed solvent.
  - If required, add any additives.
  - Heat the reaction mixture to the appropriate temperature (typically 60-120 °C) and stir until completion.
  - Cool the reaction to room temperature and dilute with an organic solvent.
  - Wash the organic layer with an aqueous solution of potassium fluoride (to remove tin byproducts) and then with brine.
  - Dry the organic layer, filter, and concentrate.
  - Purify the product by column chromatography.

Catalytic Cycle of the Stille Coupling:



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### Stille Coupling Catalytic Cycle

## Safety and Handling

**1-Chloro-1-cyclopentene** is a highly flammable liquid and vapor.<sup>[6]</sup> It is also irritating to the eyes, respiratory system, and skin.

- Precautionary Statements:
  - Keep away from heat, sparks, open flames, and hot surfaces.<sup>[10]</sup>
  - Keep container tightly closed.<sup>[10]</sup>
  - Ground/bond container and receiving equipment.<sup>[10]</sup>

- Use explosion-proof electrical/ventilating/lighting equipment.[10]
- Use only non-sparking tools.[10]
- Take precautionary measures against static discharge.[10]
- Avoid breathing dust/fume/gas/mist/vapors/spray.
- Wash skin thoroughly after handling.
- Use only outdoors or in a well-ventilated area.[10]
- Wear protective gloves/protective clothing/eye protection/face protection.[10]

- First Aid Measures:

- If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[10]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[10]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Consult a physician.

## Conclusion

**1-Chloro-1-cyclopentene** is a valuable and reactive intermediate in organic synthesis. Its well-defined properties and participation in robust synthetic methodologies, such as palladium-catalyzed cross-coupling reactions, make it a useful building block for the construction of more complex molecules in pharmaceutical and materials science research. Proper handling and safety precautions are essential when working with this compound.

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